

Safety, handling, and MSDS for 3,5-diidoaniline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **3,5-Diidoaniline**

Cat. No.: **B149867**

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An In-Depth Technical Guide to the Safe Handling of **3,5-Diidoaniline**

For Researchers, Scientists, and Drug Development Professionals

Abstract

3,5-Diidoaniline is a valuable building block in organic synthesis, particularly in the development of novel pharmaceutical compounds and advanced materials.^[1] However, its utility is matched by a significant hazard profile that demands a comprehensive understanding and meticulous execution of safety protocols. This guide provides an in-depth analysis of the chemical and physical properties of **3,5-diidoaniline**, a thorough examination of its associated hazards, and field-proven methodologies for its safe handling, storage, and disposal. By elucidating the causality behind recommended safety measures, this document aims to empower researchers to work confidently and safely with this important chemical intermediate.

Compound Profile and Significance

3,5-Diidoaniline, with the molecular formula $C_6H_5I_2N$, is an aromatic amine substituted with two iodine atoms on the benzene ring.^{[2][3]} This substitution pattern imparts unique reactivity, making it a key precursor in cross-coupling reactions and the synthesis of complex, poly-iodinated aromatic structures. Its primary application lies in the synthesis of phenylacetylene-based conjugated dendrimers, which have applications in materials science.^[1]

Table 1: Physicochemical Properties of **3,5-Diidoaniline**

Property	Value	Source
CAS Number	35122-96-4	[2] [3]
Molecular Weight	344.92 g/mol	[2] [3]
Appearance	Solid	[3]
Purity	Typically ≥97%	[3]
Storage Temperature	Room temperature, in a dark place under an inert atmosphere	[3]
InChI Key	CHLBMXJABUVAJX-UHFFFAOYSA-N	[2] [3]

Hazard Identification and Risk Assessment: A Mechanistic Approach

The hazards associated with **3,5-diiodoaniline** are multifaceted, stemming from its nature as both an aromatic amine and a halogenated organic compound. Understanding the basis of these hazards is critical for implementing effective safety measures.

GHS Hazard Classification

Globally Harmonized System (GHS) classifications provide a standardized understanding of the primary hazards.[\[2\]](#)

- Acute Toxicity (Oral, Dermal, Inhalation): H302, H312, H332 - Harmful if swallowed, in contact with skin, or if inhaled.[\[2\]](#) Aromatic amines can be readily absorbed through the skin, gastrointestinal tract, and respiratory system.[\[4\]](#) Their systemic toxicity is a significant concern.
- Skin Irritation: H315 - Causes skin irritation.[\[2\]](#)
- Serious Eye Irritation: H319 - Causes serious eye irritation.[\[2\]](#)
- Specific Target Organ Toxicity (Single Exposure): H335 - May cause respiratory irritation.[\[2\]](#)

The presence of the "Exclamation Mark" pictogram (GHS07) on supplier labels immediately signals these hazards.^[3]

The Causality of Toxicity

The toxicity of aromatic amines is often linked to their metabolic activation in the body, which can lead to the formation of reactive intermediates that damage cellular macromolecules. While specific toxicological data for **3,5-diiodoaniline** is not extensively detailed in readily available literature, the broader class of aromatic amines is known for potential carcinogenicity and mutagenicity.^{[4][5]} The high lipid solubility of many aromatic amines facilitates their absorption through the skin.^[4]

The two iodine atoms increase the molecular weight and may influence its metabolic pathways and persistence. Halogenated organic compounds can be environmentally persistent and require specific disposal protocols.

The Self-Validating Safety Protocol: From Benchtop to Disposal

A robust safety protocol is a closed-loop system where each step validates the integrity of the next. This section outlines a comprehensive workflow for handling **3,5-diiodoaniline**.

Engineering Controls: The First Line of Defense

The primary principle of chemical safety is to minimize exposure. Engineering controls are designed to achieve this by isolating the hazard from the researcher.

- Fume Hood: All manipulations of solid **3,5-diiodoaniline** and its solutions must be conducted in a certified chemical fume hood. This is non-negotiable and serves to control inhalation exposure.
- Ventilation: Ensure the laboratory has adequate general ventilation to dilute any fugitive emissions.

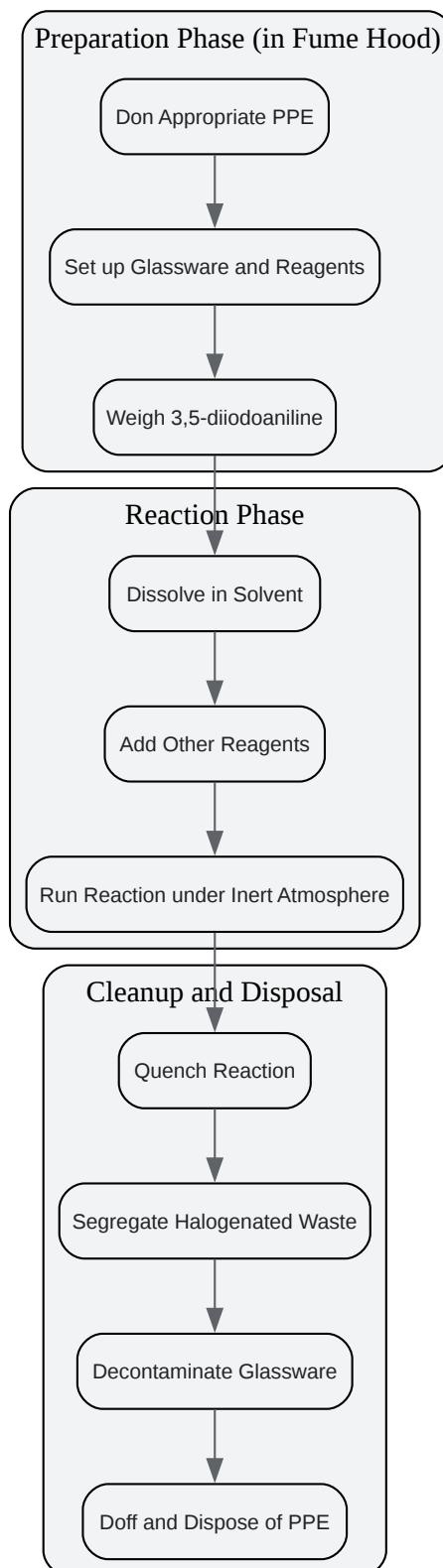
Personal Protective Equipment (PPE): The Essential Barrier

PPE is the last line of defense and must be selected to be compatible with the hazards of **3,5-diiodoaniline**.

- Hand Protection: Wear nitrile gloves that are inspected before use. Given that **3,5-diiodoaniline** is harmful in contact with skin, proper glove-removal technique is crucial to avoid contaminating your hands.[\[6\]](#)
- Eye Protection: Chemical safety goggles are mandatory. For procedures with a higher risk of splashing, a face shield should be worn in addition to goggles.[\[6\]](#)
- Body Protection: A lab coat must be worn and kept fastened. For larger scale work, a chemically resistant apron is recommended.
- Respiratory Protection: While working in a fume hood should be sufficient, if there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.[\[7\]](#)

Safe Handling and Experimental Workflow

Workflow for a Small-Scale Reaction Setup:

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Caption: Experimental workflow for handling **3,5-diiodoaniline**.

Step-by-Step Protocol for Weighing and Preparing a Solution:

- Preparation: Before bringing the chemical into the fume hood, ensure all necessary equipment (spatulas, weigh boats, glassware, solvent) is present and the sash is at the appropriate height.
- Don PPE: Put on all required PPE as detailed in section 3.2.
- Weighing: Tare the balance with a weigh boat inside. Carefully transfer the solid **3,5-diiodoaniline** to the weigh boat using a clean spatula. Avoid creating dust.
- Transfer: Gently add the weighed solid to the reaction flask.
- Dissolution: Add the solvent to the flask and swirl gently or use magnetic stirring to dissolve the compound.
- Cleanup of Weighing Area: Wipe down the balance and surrounding area with a solvent-dampened towel to remove any residual powder. Dispose of the towel and weigh boat in the solid hazardous waste container.

Storage Requirements

Proper storage is crucial to maintain the chemical's integrity and prevent accidental exposure.

- Container: Keep in a tightly sealed container.[\[8\]](#)
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation.[\[3\]](#)
- Environment: Store in a cool, dry, and dark place, away from incompatible materials such as strong acids and oxidizing agents.[\[3\]](#)[\[7\]](#)[\[8\]](#)

Spill and Emergency Procedures

- Small Spills (in fume hood):
 - Absorb the spill with an inert material (e.g., vermiculite, sand).

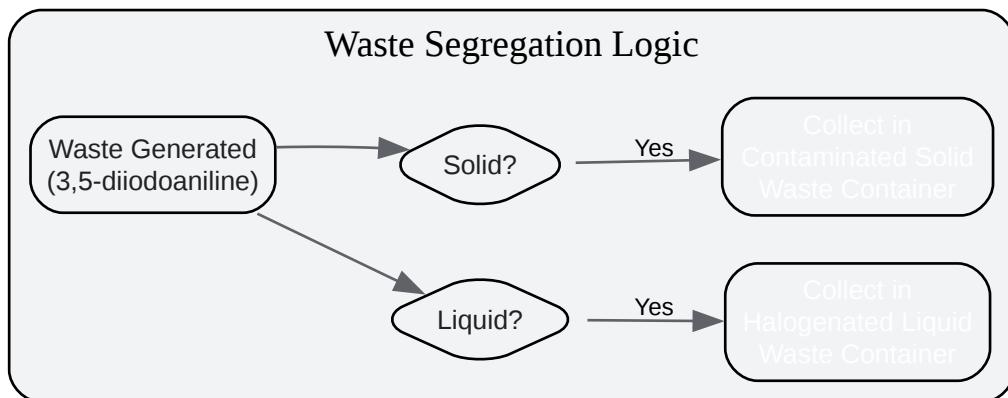
- Scoop the absorbed material into a labeled, sealed container for hazardous waste.
- Clean the spill area with a suitable solvent and decontaminate.
- Large Spills:
 - Evacuate the immediate area.
 - Alert laboratory personnel and the institutional safety office.
 - Do not attempt to clean up a large spill without appropriate training and equipment.
- Exposure:
 - Skin: Immediately wash the affected area with plenty of soap and water for at least 15 minutes and remove contaminated clothing.[\[7\]](#)
 - Eyes: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[7\]](#)
 - Inhalation: Move the person to fresh air.[\[7\]](#)
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water.[\[7\]](#)
 - In all cases of exposure, seek immediate medical attention.[\[7\]](#)

Waste Disposal: A Critical Final Step

As a halogenated organic compound, **3,5-diodoaniline** waste must be segregated and disposed of according to institutional and regulatory guidelines.

- Waste Segregation:
 - Halogenated Organic Waste: All solutions containing **3,5-diodoaniline** should be collected in a designated, labeled container for halogenated organic waste.[\[9\]](#)[\[10\]](#) Do not mix with non-halogenated waste, as this significantly increases disposal costs and complexity.[\[11\]](#)

- Solid Waste: Contaminated items such as gloves, weigh boats, and paper towels should be placed in a sealed, labeled container for solid hazardous waste.[\[12\]](#)



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Caption: Decision diagram for waste segregation.

Conclusion: Fostering a Culture of Safety

The responsible use of **3,5-diiodoaniline** in research and development is predicated on a deep-seated understanding of its hazards and a disciplined adherence to safety protocols. By treating every step, from preparation to disposal, as part of an integrated and self-validating system, researchers can mitigate risks effectively. This guide serves as a foundational resource, but it is the conscientious application of these principles in the laboratory that ultimately ensures the safety of personnel and the integrity of the research.

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- To cite this document: BenchChem. [Safety, handling, and MSDS for 3,5-diiodoaniline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b149867#safety-handling-and-msds-for-3-5-diiodoaniline>]

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